

Proper Disposal Procedures: 2-Amino-4-hydroxy-6-fluoropyrimidine

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Compound of Interest

Compound Name: 2-Amino-4-hydroxy-6-fluoropyrimidine

CAS No.: 2253-05-6

Cat. No.: B11708874

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Part 1: Executive Operational Directive

Immediate Classification: Halogenated Organic Waste (Solid/Liquid) Critical Restriction: Do NOT dispose of this compound in standard organic waste streams or municipal trash. The presence of the Carbon-Fluorine (C-F) bond requires high-temperature incineration ($>1,100^{\circ}\text{C}$) with specific flue gas scrubbing to neutralize Hydrogen Fluoride (HF) byproducts.

Operational Summary:

- Segregate from non-halogenated solvents immediately at the bench.
- Label clearly as "Fluorinated Organic Waste."
- Neutralize any associated aqueous mother liquors to pH 7–9 before disposal to prevent acid-catalyzed hydrolysis and HF evolution.

Part 2: Chemical Profile & Hazard Identification[1][2][3][4]

Before handling waste, verify the chemical identity to ensure protocol alignment.

Parameter	Data
Chemical Name	2-Amino-6-fluoro-4-hydroxypyrimidine (also 6-Fluoroisocytosine)
CAS Number	1631-76-1
Molecular Formula	C ₄ H ₄ FN ₃ O
Molecular Weight	129.09 g/mol
Physical State	White to off-white crystalline powder
Solubility	Low in water; soluble in DMSO, dilute acids/bases
Key Hazard	Irritant (Skin/Eye/Respiratory); Potential Mutagen (Base Analog)

Hazard Matrix (GHS Classification)

- H315: Causes skin irritation.[1][2][3][4]
- H319: Causes serious eye irritation.[1][2][4][5]
- H335: May cause respiratory irritation.[3]
- Precaution: Treat as a suspected mutagen due to its structural similarity to nucleoside analogs (e.g., Fluorouracil precursors).

Part 3: Step-by-Step Disposal Protocols

A. Solid Waste Disposal (Pure Compound & Contaminated Solids)

The Logic: Solid fluorinated heterocycles are stable. The primary risk during disposal is dust generation (inhalation) and incomplete combustion (formation of toxic byproducts).

- Containment:
 - Place the substance in a wide-mouth high-density polyethylene (HDPE) jar. Glass is acceptable but HDPE is preferred to minimize breakage risks during transport.
 - Double-bag any contaminated gloves, weighing boats, or paper towels in a clear 4-mil polyethylene bag.
- Labeling:
 - Affix a hazardous waste label.
 - Mandatory Notation: Write "CONTAINS ORGANIC FLUORINE" prominently. This signals the waste management facility to route the bin to a rotary kiln incinerator rather than a standard liquid injection kiln.
- Aggregation:
 - Place the sealed container into the laboratory's Solid Halogenated Waste drum.

B. Liquid Waste (Mother Liquors & Reaction Mixtures)

The Logic: The C-F bond is the strongest single bond in organic chemistry. Standard solvent incineration (often ~850°C) may fail to break this bond completely, leading to the release of fluorinated byproducts or HF gas which corrodes standard incinerator stacks.

Protocol:

- Segregation:
 - Do not mix with non-halogenated solvents (e.g., Acetone, Methanol, Hexane) unless necessary for the reaction. Mixing increases the volume of "Halogenated Waste," which is significantly more expensive to destroy.
- pH Validation (Self-Validating Step):

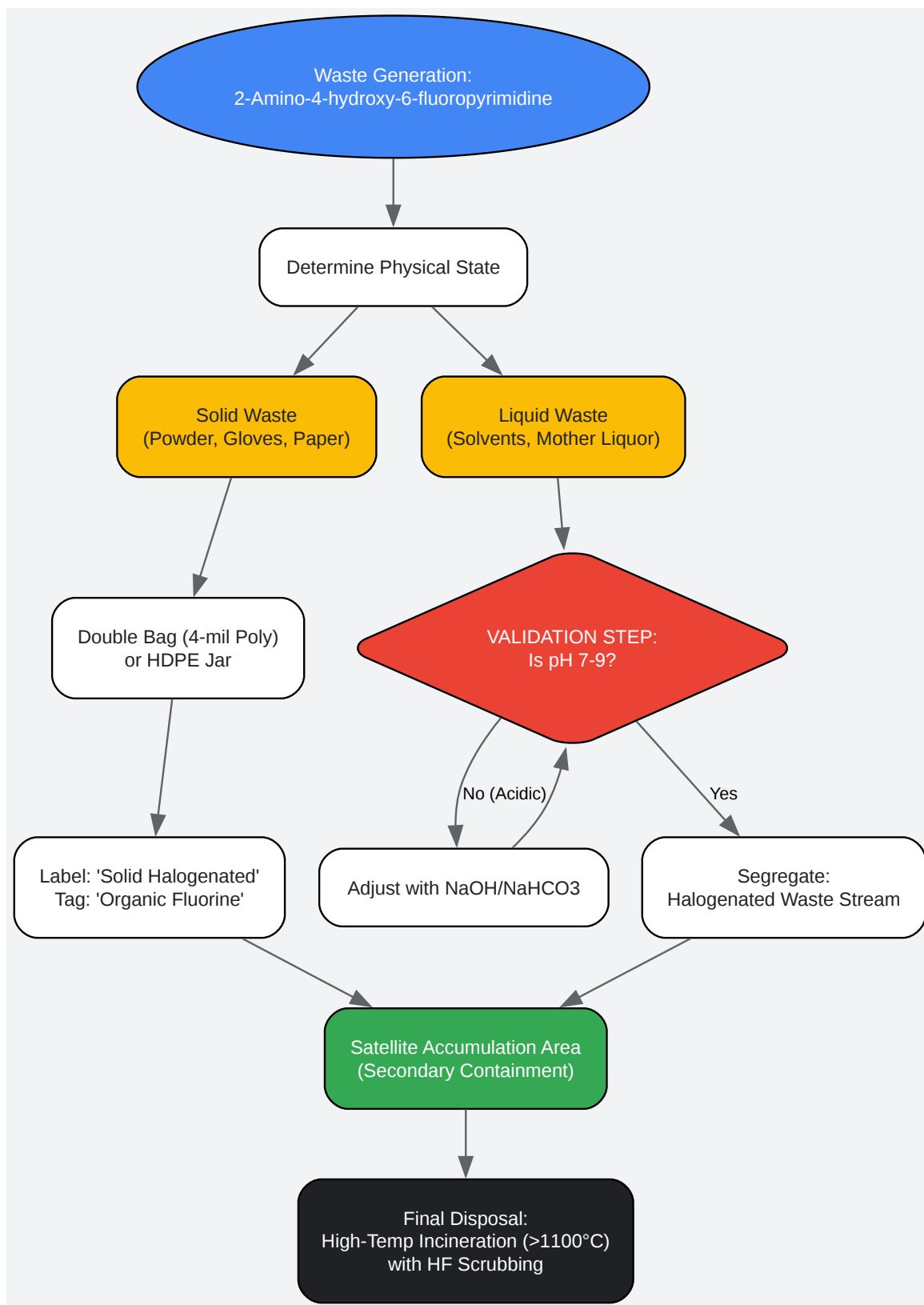
- Why: In acidic aqueous conditions, fluorinated pyrimidines can slowly hydrolyze.
- Action: Check the pH of the waste solution. If $\text{pH} < 5$, adjust to pH 7–9 using Sodium Hydroxide (NaOH) or Sodium Bicarbonate (NaHCO_3). This stabilizes the matrix and protects waste drums from corrosion.
- Container Selection:
 - Use HDPE carboys (Code: UN 3H1). Avoid metal drums if the waste stream contains water, as fluoride ions (if any free F⁻ is present) can accelerate pitting corrosion in steel.

C. Spill Cleanup (Immediate Action)

- Isolate: Evacuate the immediate area of non-essential personnel.
- PPE: Wear nitrile gloves (double gloved), safety goggles, and a N95 (or P100) dust mask.
- Wet Method:
 - Do NOT dry sweep. This generates dust.
 - Cover the spill with wet paper towels or an inert absorbent (Vermiculite) dampened with water.
- Collection: Scoop the wet slurry into the Solid Halogenated Waste container.
- Decontamination: Wipe the surface with a dilute alkaline detergent (pH ~9) to neutralize any residues.

Part 4: The "Self-Validating" Safety Workflow

To ensure compliance and safety, follow this decision logic. If you cannot answer "Yes" to the validation checkpoints, STOP and re-evaluate.



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Figure 1: Decision matrix for the segregation and packaging of fluorinated pyrimidine waste. Note the critical pH validation step for liquid waste.

Part 5: Regulatory & Logistics Data

RCRA Classification (USA)

While **2-Amino-4-hydroxy-6-fluoropyrimidine** is not specifically "P-listed" or "U-listed" by name, it falls under the "Characteristic" hazardous waste rules if mixed with solvents, or the general "Halogenated Organic" guidelines.

- Waste Code: Generally D001 (Ignitable, if in solvent) or F002/F003 (Spent Halogenated Solvents).
- DOT Shipping Name: Waste Toxic solids, organic, n.o.s. (2-Amino-6-fluoro-4-hydroxypyrimidine).
- UN Number: UN 2811 (if classified as toxic solid) or UN 3077 (Environmentally Hazardous). Consult SDS Section 14 for specific transport concentration limits [1].

Incineration Requirements

Standard disposal facilities must be notified of the Fluorine Content.

- Mechanism: High-temperature oxidation breaks the C-F bond.
- Reaction:
- Scrubbing: The facility must use alkaline scrubbers (CaCO_3 or NaOH) to capture the HF gas, preventing release into the atmosphere [2].

References

- U.S. Environmental Protection Agency (EPA). (2024). Incineration of Halogenated Organic Compounds. EPA Waste Management Guidelines. Retrieved from [\[Link\]](#)
- National Institutes of Health (PubChem). (2024). Compound Summary: 6-Fluoroisocytosine (CAS 1631-76-1). Retrieved from [\[Link\]](#)

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